

# An In-depth Technical Guide to 1-(6-Bromonaphthalen-2-yl)ethanone

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## Compound of Interest

Compound Name: 1-(6-Bromonaphthalen-2-yl)ethanone

Cat. No.: B074744

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-(6-Bromonaphthalen-2-yl)ethanone**, including its chemical and physical properties, synthesis, safety and handling information, and potential applications. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

## Introduction

**1-(6-Bromonaphthalen-2-yl)ethanone**, also known as 2-acetyl-6-bromonaphthalene, is a substituted naphthalene derivative. Its chemical structure features a naphthalene core functionalized with a bromine atom and an acetyl group. This arrangement of functional groups makes it a potentially valuable intermediate in organic synthesis, particularly for the construction of more complex molecules in medicinal chemistry and materials science. The presence of the bromine atom provides a reactive handle for cross-coupling reactions, while the ketone can be manipulated through various classical transformations.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **1-(6-Bromonaphthalen-2-yl)ethanone** are summarized in the tables below. This data has been compiled from various chemical suppliers and databases.

Table 1: General and Chemical Properties

Property	Value	Reference
CAS Number	1590-25-6	[1]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrO	[1]
Molecular Weight	249.10 g/mol	[1]
IUPAC Name	1-(6-bromonaphthalen-2-yl)ethanone	[2]
Synonyms	2-Acetyl-6-bromonaphthalene, 1-(6-bromo-2-naphthyl)ethanone	[2]
InChI	InChI=1S/C12H9BrO/c1-8(14)9-2-3-11-7-12(13)5-4-10(11)6-9/h2-7H,1H3	[2]
SMILES	CC(=O)C1=CC2=C(C=C1)C=C(C=C2)Br	[1]

Table 2: Physical and Computed Properties

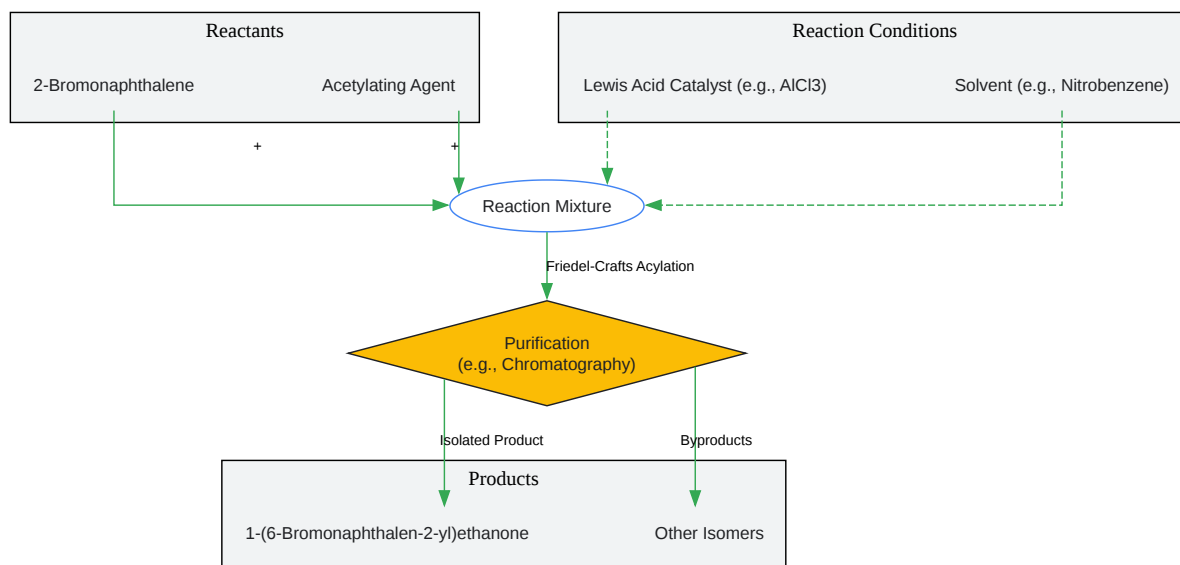
Property	Value	Reference
Physical Form	Solid	
Appearance	Brown	[3]
Melting Point	77 - 81 °C	[3]
Topological Polar Surface Area (TPSA)	17.07 Å <sup>2</sup>	[1]
logP	3.8049	[1]
Hydrogen Bond Donors	0	[1]
Hydrogen Bond Acceptors	1	[1]
Rotatable Bonds	1	[1]

## Synthesis

The primary method for the synthesis of **1-(6-Bromonaphthalen-2-yl)ethanone** is the Friedel-Crafts acylation of 2-bromonaphthalene.[4] This reaction involves the electrophilic aromatic substitution of an acyl group onto the naphthalene ring system.

## General Reaction Scheme

The acetylation of 2-bromonaphthalene with an acetylating agent, such as acetyl chloride or acetic anhydride, in the presence of a Lewis acid catalyst (e.g., aluminum chloride, AlCl<sub>3</sub>), yields a mixture of acetylated bromonaphthalene isomers.[4] The desired product, 2-acetyl-6-bromonaphthalene, is one of these isomers.[4] The ratio of the resulting isomers is dependent on the reaction conditions, including the solvent used.[4] For instance, the use of nitrobenzene as a solvent favors the formation of 2-acetyl-6-bromonaphthalene over 1-acetyl-7-bromonaphthalene.[4]



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Synthesis workflow for **1-(6-Bromonaphthalen-2-yl)ethanone**.

## Experimental Protocol (General)

The following is a generalized protocol for the Friedel-Crafts acylation of 2-bromonaphthalene. Specific quantities and reaction conditions may need to be optimized.

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and under an inert atmosphere, the chosen solvent (e.g., nitrobenzene) and the Lewis acid catalyst (e.g., aluminum chloride) are combined and cooled.

- **Addition of Reactants:** 2-bromonaphthalene is dissolved in the solvent and added to the reaction mixture. The acetylating agent (e.g., acetyl chloride) is then added dropwise while maintaining a low temperature.
- **Reaction:** The reaction mixture is stirred at a controlled temperature for a specified period to allow for the acylation to proceed.
- **Workup:** The reaction is quenched by carefully adding it to a mixture of ice and hydrochloric acid. The organic layer is then separated, washed with water and brine, and dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The solvent is removed under reduced pressure, and the resulting crude product, which is a mixture of isomers, is purified by a suitable method such as column chromatography to isolate the desired **1-(6-Bromonaphthalen-2-yl)ethanone**.

## Reaction Mechanism

The Friedel-Crafts acylation proceeds through the formation of a resonance-stabilized acylium ion, which acts as the electrophile.



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General mechanism of Friedel-Crafts acylation.

## Spectroscopic Data

Detailed experimental spectroscopic data such as  $^1H$  NMR,  $^{13}C$  NMR, and mass spectrometry for **1-(6-Bromonaphthalen-2-yl)ethanone** are not widely available in the public domain. Some suppliers explicitly state that they do not collect analytical data for this specific compound.<sup>[5]</sup>

Researchers are advised to perform their own analytical characterization upon synthesis or purchase.

## Safety and Handling

**1-(6-Bromonaphthalen-2-yl)ethanone** is associated with several hazards and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

Data sourced from various suppliers.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Protective gloves and lab coat.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood.

Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.<sup>[3]</sup> Keep the container tightly sealed.

## Applications

While specific applications of **1-(6-Bromonaphthalen-2-yl)ethanone** in signaling pathways or as an active pharmaceutical ingredient are not extensively documented in publicly available literature, its structure suggests its primary role as a versatile chemical intermediate.

- **Scaffold for Drug Discovery:** The bromonaphthalene core is a feature in various biologically active molecules. The bromine atom can be utilized for carbon-carbon and carbon-heteroatom bond formation through reactions like Suzuki, Heck, and Buchwald-Hartwig couplings, allowing for the synthesis of diverse libraries of compounds for screening.
- **Precursor for Complex Molecules:** The acetyl group can be a starting point for further chemical modifications, such as reduction to an alcohol, oxidation to a carboxylic acid, or conversion to other functional groups, enabling the synthesis of more complex target molecules.
- **Materials Science:** Naphthalene derivatives are known for their use in the development of organic electronic materials, such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs). The specific properties of this compound in such applications would require further investigation.

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